

Understanding the chemical structure and IUPAC name of Methyl 2-(hydroxymethyl)isonicotinate.

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Compound of Interest

Compound Name: *Methyl 2-(hydroxymethyl)isonicotinate*

Cat. No.: *B1317243*

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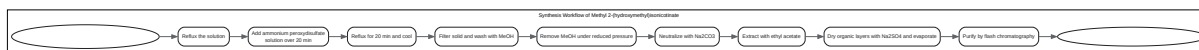
Chemical Structure and Nomenclature

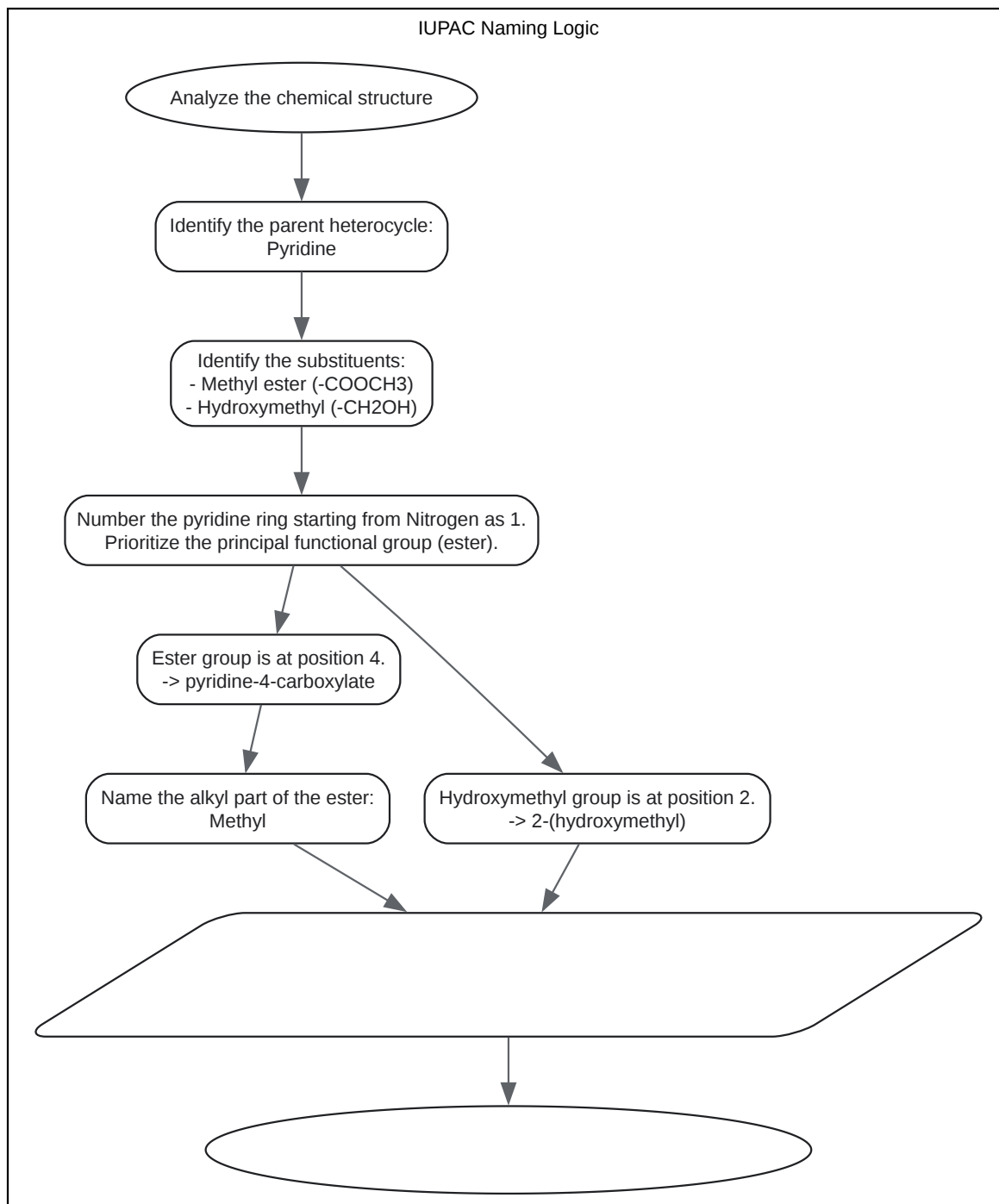
Methyl 2-(hydroxymethyl)isonicotinate is a pyridine derivative with a methyl ester and a hydroxymethyl group as substituents.

IUPAC Name: methyl 2-(hydroxymethyl)pyridine-4-carboxylate[1]

Synonyms: **Methyl 2-(hydroxymethyl)isonicotinate**, 2-Hydroxymethyl-isonicotinic acid methyl ester, 2-(hydroxymethyl)-4-Pyridinecarboxylic acid methyl ester[2]

Chemical Structure Visualization:





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References

- 1. Methyl 2-(hydroxymethyl)pyridine-4-carboxylate | C₈H₉NO₃ | CID 13276248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 2-(hydroxymethyl)isonicotinate | 58481-17-7 [amp.chemicalbook.com]
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